Technical Comparison Guide: 1,4-Dibromophthalazine Spectral Data & Synthesis

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Compound of Interest

Compound Name:	*1,4-Dibromophthalazine*
CAS No.:	*3660-90-0*
Cat. No.:	*B2684206*

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Executive Summary & Chemical Profile[1][2][3]

1,4-Dibromophthalazine is a symmetric, electron-deficient heteroaromatic scaffold. Unlike its monochlorinated or unsubstituted counterparts, the presence of two bromine atoms at the C1 and C4 positions activates the ring for sequential nucleophilic substitutions or metal-catalyzed cross-couplings. This makes it a superior alternative to 1,4-dichlorophthalazine when milder reaction conditions or higher reactivity (oxidative addition rates) are required.

Chemical Identity

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Property	Data
IUPAC Name	1,4-Dibromophthalazine
CAS Number	3660-90-0
Molecular Formula	$C_8H_4Br_2N_2$
Molecular Weight	287.94 g/mol
Appearance	White to pale yellow crystalline solid
Symmetry Point Group	C_{2v} (Planar, Symmetric)

Spectral Analysis: 1H and 13C NMR

The symmetry of **1,4-dibromophthalazine** results in a simplified NMR spectrum. The molecule possesses a mirror plane passing through the N-N bond and the C-C bond of the fused benzene ring, making the protons at positions 5,8 equivalent and 6,7 equivalent.

Comparative 1H NMR Data

The proton signals appear as an AA'BB' system characteristic of symmetric 1,2-disubstituted benzenes fused to a heterocycle.

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Proton Position	Multiplicity	Chemical Shift (δ ppm)	Coupling Pattern	Structural Insight
H-5, H-8	Multiplet (dd/m)	8.00 – 8.15	AA'BB'	Deshielded by the adjacent anisotropic cone of the C=N bond and the inductive effect of the N-heterocycle.
H-6, H-7	Multiplet (dd/m)	7.80 – 7.95	AA'BB'	Located in the "bay" region but further from the electronegative nitrogen; slightly more shielded than H-5/8.

Note: Shifts are reported in $CDCl_3$. Values are consistent with 1,4-dihalo-substituted phthalazines.[1][2][3][4][5] For comparison, 1,4-dichlorophthalazine exhibits multiplets at δ 7.85–7.87 (H-5,8) and 7.74–7.76 (H-6,7).

Comparative 13C NMR Data

The carbon spectrum highlights the "Heavy Atom Effect" of bromine compared to chlorine.

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Carbon Position	1,4-Dibromophthalazine (δ ppm)	1,4-Dichlorophthalazine (δ ppm)	Mechanistic Explanation
C-1, C-4 (C-X)	~142 - 146	155.0	Heavy Atom Effect: The large electron cloud of Bromine causes spin-orbit coupling that shields the attached carbon, shifting it upfield relative to the Chloro-analog.
C-4a, C-8a	~127 - 129	127.2	Bridgehead carbons; minimal shift difference between halo-analogs.
C-5, C-8	~126 - 128	125.9	Aromatic CH; sensitive to resonance effects.
C-6, C-7	~134 - 136	134.5	Aromatic CH; remote from the halogen substitution site.

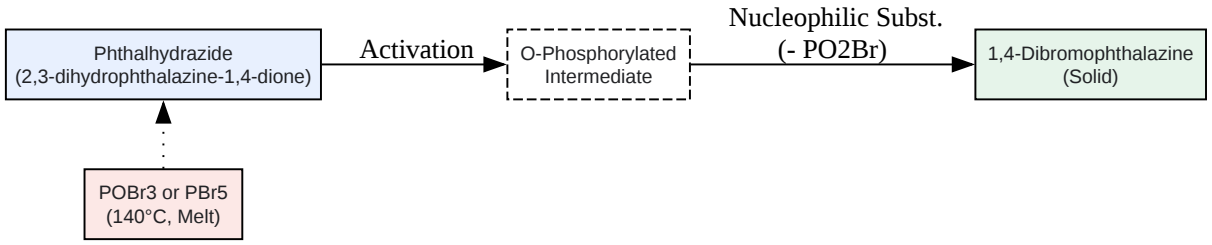
> *Analyst Note: The significant upfield shift of the C-1/C-4 carbons in the dibromo compound (approx. 10-15 ppm lower than the dichloro) is a diagnostic feature for confirming successful bromination versus chlorination.*

Experimental Protocol: Synthesis & Purification

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The synthesis of **1,4-dibromophthalazine** is typically achieved by converting 2,3-dihydrophthalazine-1,4-dione (phthalhydrazide) using phosphorus oxybromide ($POBr_3$) or phosphorus pentabromide (PBr_5). This method is preferred over direct bromination due to higher yields and cleaner conversion.

Reaction Pathway



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Figure 1: Conversion of Phthalhydrazide to **1,4-Dibromophthalazine** via Deoxybromination.

Step-by-Step Methodology

Reference Protocol: Adapted from Hirsch & Orphanos and Suzuki et al.[6]

- Reagent Preparation: In a dried round-bottom flask equipped with a reflux condenser and a drying tube ($CaCl_2$), place 2,3-dihydrophthalazine-1,4-dione (1.0 equiv).
- Bromination: Add Phosphorus Oxybromide ($POBr_3$) (3.0 - 4.0 equiv) or PBr_5.
  - Critical Step: If using PBr_5, ensure it is freshly sublimed or of high quality, as PBr_3 impurities can lower yield.
- Reaction: Heat the mixture to 140–150 °C (melt) for 2–4 hours. The solid starting material will dissolve as the reaction proceeds, forming a dark orange/brown melt.
- Quenching (Exothermic): Cool the mixture to room temperature. Carefully pour the reaction mass onto crushed ice with vigorous stirring.
  - Safety Note: Hydrolysis of excess $POBr_3$ releases HBr gas. Perform in a fume hood.

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- Neutralization: Adjust the pH of the aqueous suspension to ~8 using saturated $NaHCO_3$ or dilute NH_4OH to ensure the phthalazine is in its free base form.
- Extraction: Extract the precipitate with Dichloromethane (DCM) or Chloroform (3 x 50 mL).
- Purification: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate in vacuo. Recrystallize the crude solid from toluene or ethanol to yield **1,4-dibromophthalazine** as white/yellow needles.

Performance Comparison: Bromo vs. Chloro

Why choose the Dibromo derivative over the cheaper Dichlorophthalazine?

Feature	1,4-Dibromophthalazine	1,4-Dichlorophthalazine	Application Context
C-X Bond Energy	Weaker (285 kJ/mol)	Stronger (339 kJ/mol)	Br allows for faster oxidative addition in Pd-catalyzed cycles.
Reactivity (SNAr)	High	Moderate	Br is a better leaving group for nucleophilic aromatic substitution.
Selectivity	High	Moderate	Easier to perform mono-substitution due to significant deactivation after the first addition.
Solubility	Moderate in organic solvents	Moderate	Similar solubility profiles; Br analog is slightly more lipophilic.

Decision Logic for Researchers

- Choose Dibromo if: You are performing a difficult Suzuki-Miyaura coupling with a sterically hindered boronic acid, or if you require milder temperature conditions to preserve sensitive

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functional groups on your coupling partner.

- Choose Dichloro if: Cost is the primary driver and the coupling partner is highly reactive (e.g., simple phenyl boronic acids).

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